A Technical Guide to Gal-ARV-771: A Targeted Approach to Cancer Therapy

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Compound of Interest

Compound Name: *Gal-ARV-771*

Cat. No.: *B15582329*

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Executive Summary

The landscape of cancer therapy is continually evolving, with a significant shift towards targeted treatments that can overcome the limitations of traditional chemotherapy and address mechanisms of drug resistance. Proteolysis-targeting chimeras (PROTACs) represent a revolutionary therapeutic modality that, instead of merely inhibiting target proteins, harnesses the cell's own ubiquitin-proteasome system to induce their complete degradation.[1] This guide focuses on ARV-771, a potent, small-molecule pan-BET (Bromodomain and Extra-Terminal) protein degrader, and its galacto-conjugated prodrug, **Gal-ARV-771**.[2][3]

ARV-771 has demonstrated significant preclinical efficacy, particularly in models of castration-resistant prostate cancer (CRPC), by degrading BET proteins (BRD2, BRD3, and BRD4).[4][5] This degradation leads to the profound suppression of critical oncogenic drivers, including the androgen receptor (AR) and c-MYC.[2][4] **Gal-ARV-771** represents a novel, targeted delivery strategy, designed to selectively release the active ARV-771 payload within senescent cancer cells, which are characterized by high senescence-associated β-galactosidase (SA-β-gal)

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activity.[3] This approach aims to eliminate therapy-induced senescent cells that contribute to cancer recurrence and resistance.

This document provides an in-depth technical overview of the mechanism of action, primary molecular targets, preclinical efficacy data, and key experimental protocols associated with ARV-771 and **Gal-ARV-771**.

Mechanism of Action

ARV-771: A Heterobifunctional Degrader

ARV-771 is a heterobifunctional molecule composed of three key components: a ligand that binds to the BET family of proteins, a ligand that recruits the von Hippel-Lindau (VHL) E3 ubiquitin ligase, and a chemical linker connecting the two.[6][7] Its mechanism of action is a multi-step process that hijacks the cell's natural protein disposal machinery.

- Ternary Complex Formation: ARV-771 simultaneously binds to a BET protein (e.g., BRD4) and the VHL E3 ligase, bringing them into close proximity to form a ternary complex.[1][8]
- Polyubiquitination: The formation of this complex facilitates the transfer of ubiquitin molecules from the E3 ligase to the target BET protein.
- Proteasomal Degradation: The polyubiquitinated BET protein is recognized and subsequently degraded by the 26S proteasome, freeing the ARV-771 molecule to repeat the cycle.[1] This catalytic nature allows a single PROTAC molecule to induce the degradation of multiple target proteins.[1]

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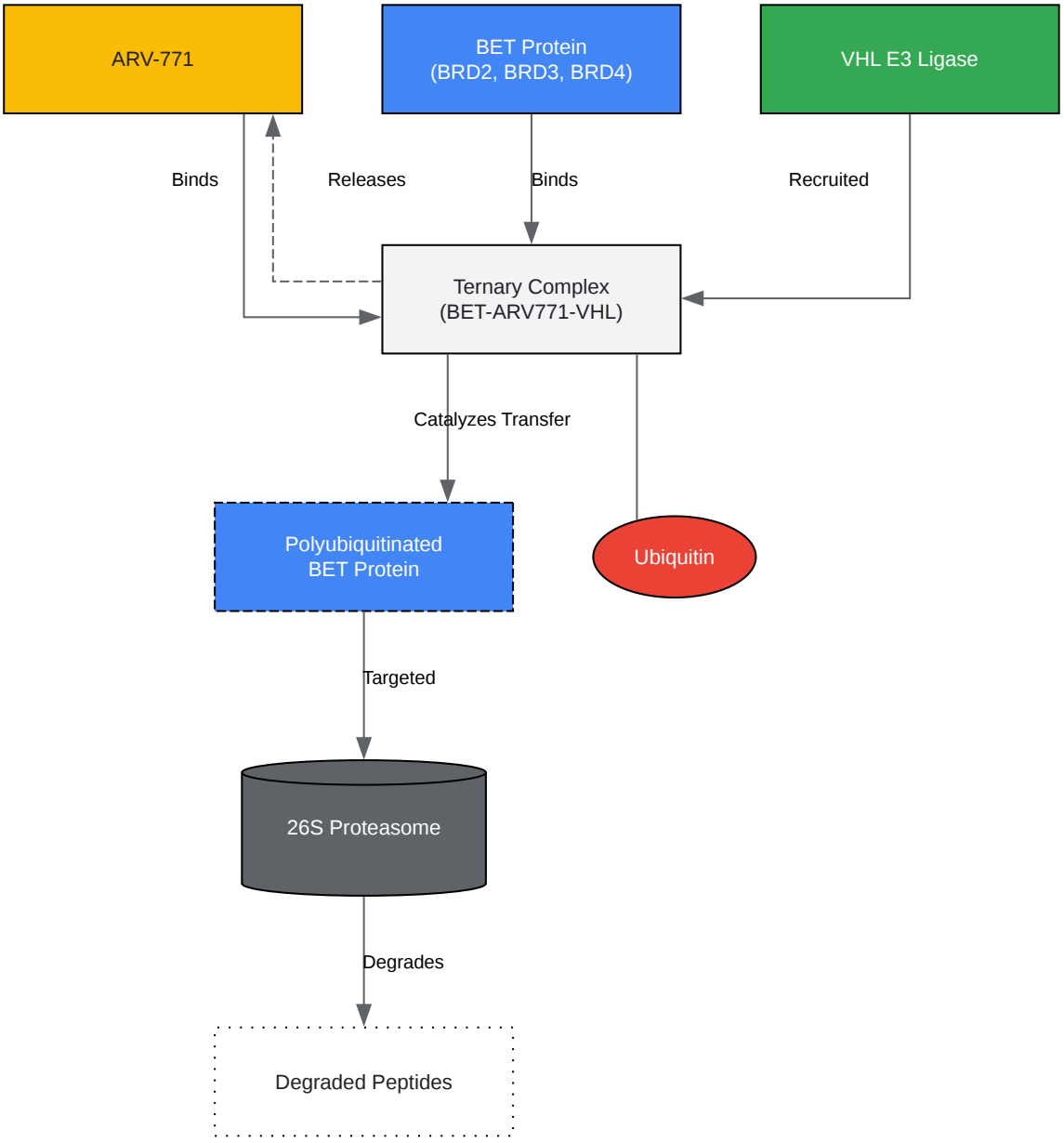

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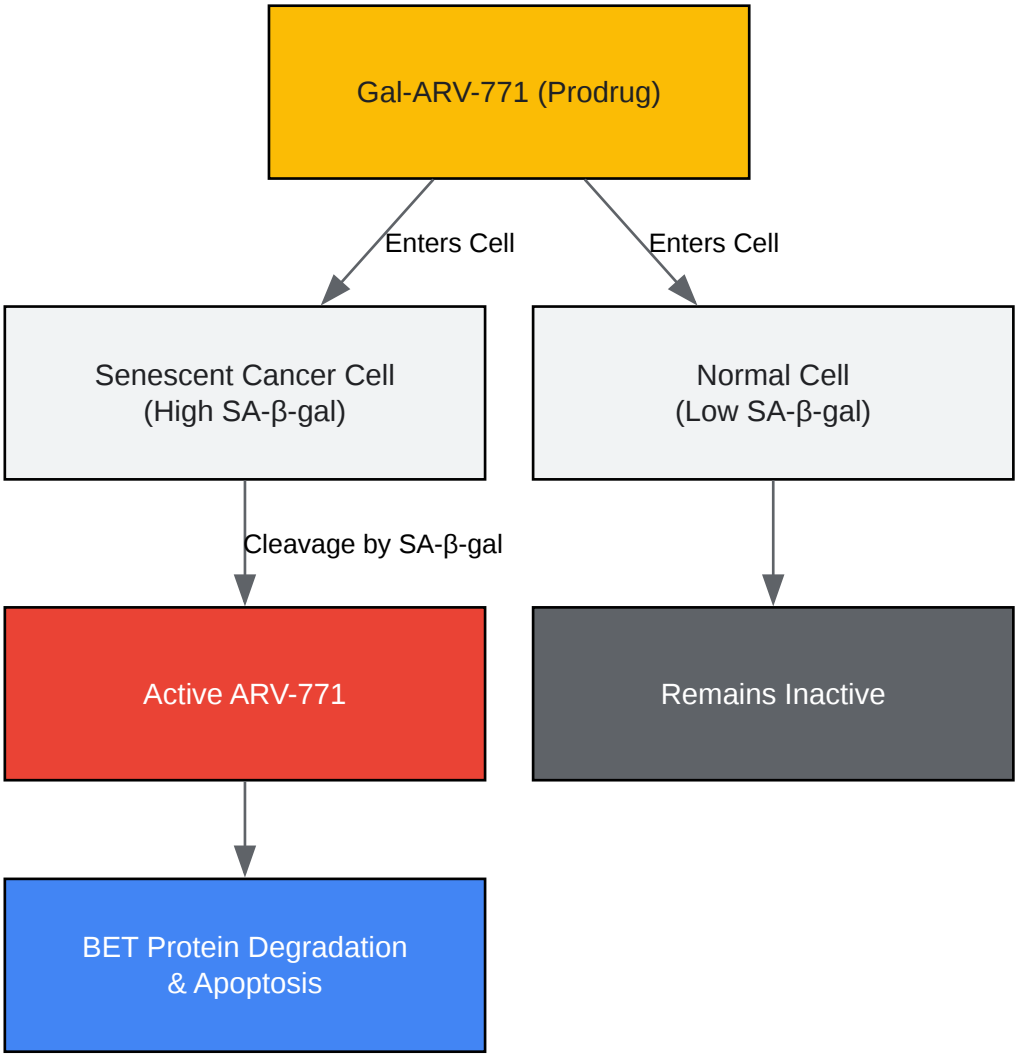

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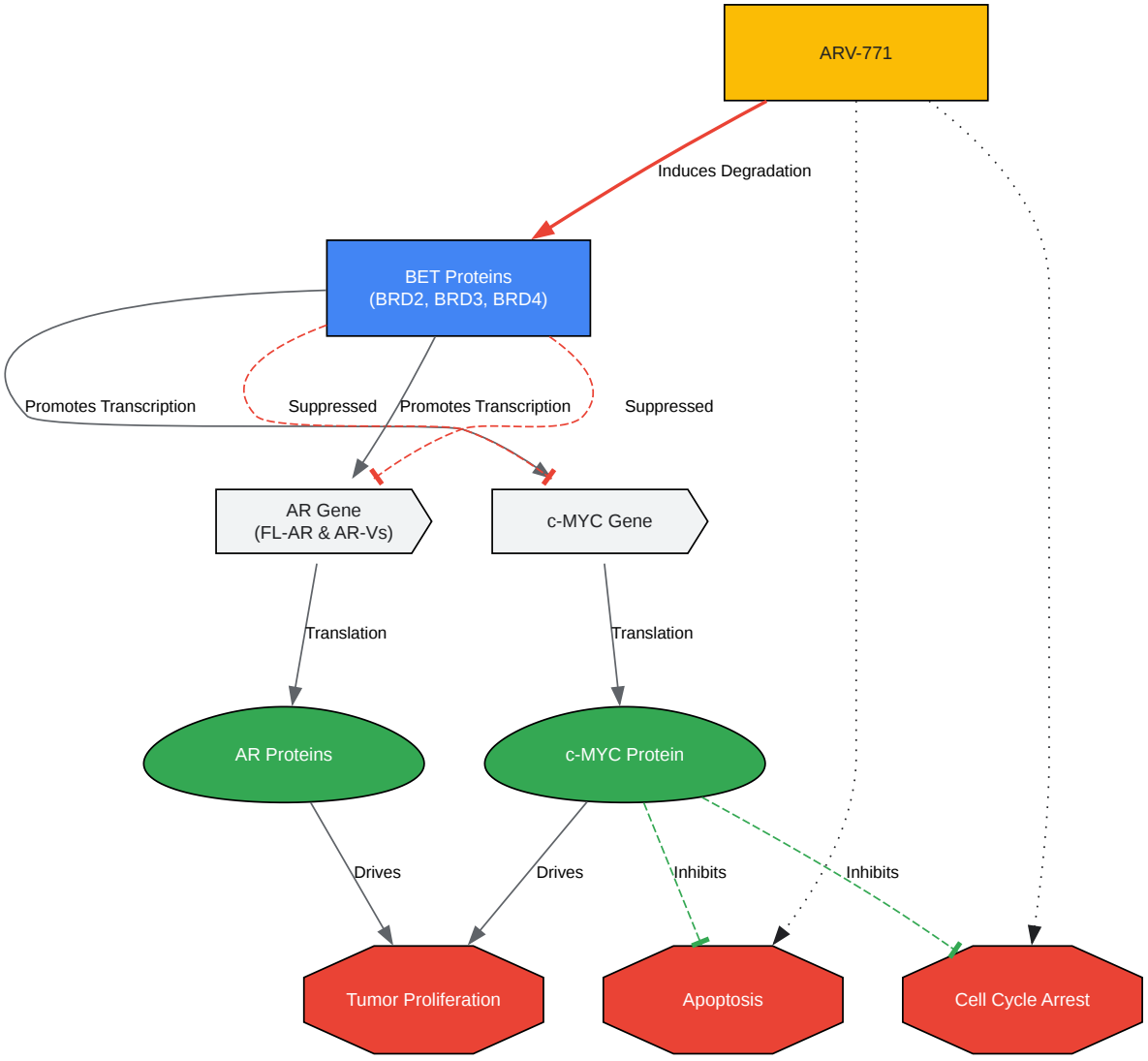

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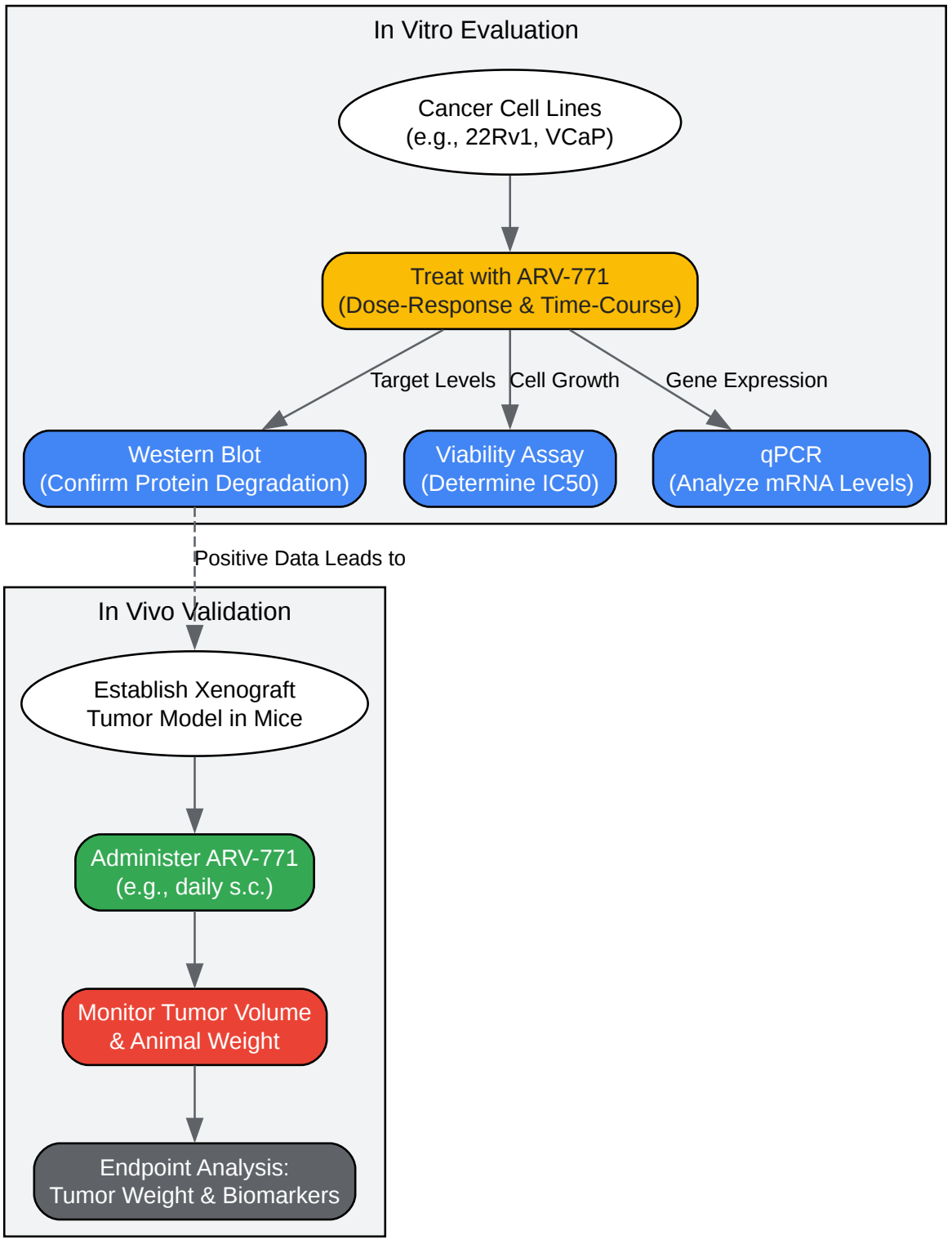

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